

Technical Support Center: Enhancing JPL Planetary Imagery Resolution

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Welcome to the technical support center for enhancing the resolution of planetary imagery from the Jet Propulsion Laboratory (**JPL**). This resource is designed for researchers, scientists, and drug development professionals utilizing **JPL**'s vast repository of planetary data. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter during your image processing experiments.

Frequently Asked Questions (FAQs)

General

Q1: What are the primary techniques used by **JPL** to enhance the resolution of planetary imagery?

A1: **JPL** employs several advanced techniques to enhance planetary image resolution. The primary methods include:

- Shape-from-Shading (SFS) or Photoclinometry: This technique recovers surface topography from variations in image brightness. It utilizes a single image to infer the shape of a celestial body's surface based on how it reflects light.^[1]
- Stereophotoclinometry (SPC): SPC combines traditional stereogrammetry with photoclinometry to achieve both the high accuracy of stereo imaging and the high resolution of photoclinometry.^[1] This method is particularly effective for creating detailed Digital Terrain Models (DTMs).

- Super-Resolution (SR): SR algorithms, including those based on deep learning, are used to reconstruct a higher-resolution image from one or more lower-resolution images. These techniques can overcome the physical limitations of the imaging hardware.
- VICAR (Video Image Communication and Retrieval): This is a comprehensive software suite developed by **JPL** for processing multidimensional imaging data from planetary missions.^[2] It includes a wide array of tools for image correction, enhancement, and analysis.^[3]

Q2: Where can I find the software and data to begin my own image enhancement experiments?

A2: **JPL** provides access to its planetary data and some of its processing software:

- Planetary Data System (PDS): The PDS is the primary archive for all data from NASA's planetary missions. You can access raw and processed images from various missions at the PDS website.
- VICAR Software: The VICAR software is available as open-source and can be downloaded from the official NASA-AMMOS GitHub repository.^[4]^[5]
- ISIS3: The Integrated Software for Imagers and Spectrometers (ISIS3) is another crucial tool, particularly for processing data from instruments like HiRISE. It is developed and maintained by the U.S. Geological Survey (USGS) and is freely available.^[6]

Troubleshooting Guides

HiRISE Image Processing

Q1: I am seeing vertical stripes and other artifacts in my raw HiRISE images. How can I correct these?

A1: These are common radiometric artifacts in HiRISE data. The recommended solution is to perform radiometric calibration using the ISIS3 software. The hical application in ISIS3 is specifically designed to correct for these issues by removing offsets, dark current, and gain variations.^[6]^[7] For cosmetic corrections of residual vertical and horizontal artifacts after initial calibration, the cubenorm application can be effective.^[7]

Q2: My HiRISE images appear blurry or out of focus. What could be the cause and how can I mitigate it?

A2: Blurring in HiRISE images can be caused by several factors:

- **Spacecraft Jitter:** Mechanical vibrations on the Mars Reconnaissance Orbiter (MRO) can cause geometric distortions.[\[8\]](#)[\[9\]](#)[\[10\]](#) The HiRISE team has developed algorithms to measure and correct for this jitter, which are applied to selected images.[\[8\]](#)[\[9\]](#)[\[10\]](#) When processing your own data, it is crucial to use the appropriate SPICE kernels which contain the spacecraft's position and orientation information.
- **Thermal Effects:** Temperature gradients within the camera optics can lead to out-of-focus images. This has been addressed by operational changes, such as keeping the Thermal Control System (TCS) active during imaging.

Q3: I am having trouble mosaicking HiRISE CCD images. There are noticeable seams and brightness differences between the individual CCD strips.

A3: Mosaicking HiRISE's multiple CCDs can be challenging due to slight variations in their response. The recommended workflow in ISIS3 involves:

- Using `maptemplate` to create a consistent map projection for all CCD files.[\[7\]](#)
- Projecting each CCD image using `cam2map`.[\[7\]](#)
- Using `equalizer` to tone-match the brightness across the different CCD images before mosaicking.[\[7\]](#)
- Finally, using `automos` to create the seamless mosaic.[\[7\]](#)

Shape-from-Shading (Photoclinometry)

Q1: My Shape-from-Shading results produce unrealistic topography. What are the common pitfalls?

A1: The accuracy of SFS is highly dependent on several assumptions. Common issues include:

- **Incorrect Albedo Assumption:** SFS assumes a uniform surface albedo. Variations in surface material will be misinterpreted as topographical features. It is crucial to have prior knowledge of the surface's reflective properties or use techniques that can solve for both shape and albedo.
- **Inaccurate Lighting Model:** The direction and properties of the light source must be accurately known. Errors in the assumed illumination geometry will lead to errors in the reconstructed shape.
- **Shadows and Occlusions:** Areas in shadow or occluded from the light source violate the basic assumptions of SFS and can produce significant artifacts. These regions often need to be masked out or handled with more advanced algorithms.

Q2: How do I choose the right parameters for my Shape-from-Shading algorithm?

A2: Parameter tuning in SFS is often an iterative process. Key parameters to consider include:

- **Reflectance Model:** The choice of reflectance model (e.g., Lambertian, Lunar-Lambert) should be appropriate for the planetary surface being studied.
- **Regularization Parameters:** SFS is an ill-posed problem, and regularization is used to ensure a smooth and physically plausible solution. The weights of these regularization terms need to be adjusted to balance data fidelity with surface smoothness. Experimentation with different values is often necessary to achieve the best results.

Super-Resolution

Q1: My super-resolved images have strange artifacts, such as ringing or "plastic-looking" textures. How can I avoid these?

A1: These are common artifacts in super-resolution, particularly with deep learning-based methods.

- **Ringing Artifacts:** These often appear as halos or ripples around sharp edges and can be a result of over-sharpening or the specific interpolation method used.

- **Unrealistic Textures:** Some generative adversarial networks (GANs) used for super-resolution can produce textures that are not physically realistic.

To mitigate these, you can try:

- **Choosing a different SR algorithm:** Different algorithms have different strengths and weaknesses. See the table below for a comparison of common SR methods.
- **Adjusting model parameters:** If you are training your own SR model, you can experiment with different loss functions and network architectures to reduce artifacts.
- **Post-processing:** Applying a gentle smoothing or denoising filter to the super-resolved image can sometimes reduce the severity of artifacts, but at the risk of losing some of the enhanced detail.

Quantitative Data

Table 1: Comparison of Super-Resolution Algorithm Performance

Algorithm	PSNR (dB)	SSIM	Key Characteristics
Bicubic Interpolation	30.39	0.868	A standard, non-learning-based method. Fast but often produces blurry results. [11]
SRCNN	32.75	0.909	A pioneering deep learning model for super-resolution. [11]
VDSR	33.67	0.921	A deeper convolutional neural network that often yields better performance than SRCNN. [11]
EDSR	34.65	0.928	An enhanced deep super-resolution network, often achieving state-of-the-art results. [11]
EMDN	34.73	0.930	A multi-scale error-driven dense residual network for image super-resolution. [11]

Note: PSNR (Peak Signal-to-Noise Ratio) and SSIM (Structural Similarity Index) are common metrics for evaluating image quality. Higher values generally indicate better performance. The values presented are for a 3x magnification and may vary depending on the dataset and specific implementation.[\[11\]](#)

Experimental Protocols

Protocol 1: Basic Radiometric Calibration of HiRISE EDRs using ISIS3

This protocol outlines the fundamental steps for converting a raw HiRISE Experiment Data Record (EDR) to a calibrated and projected image.

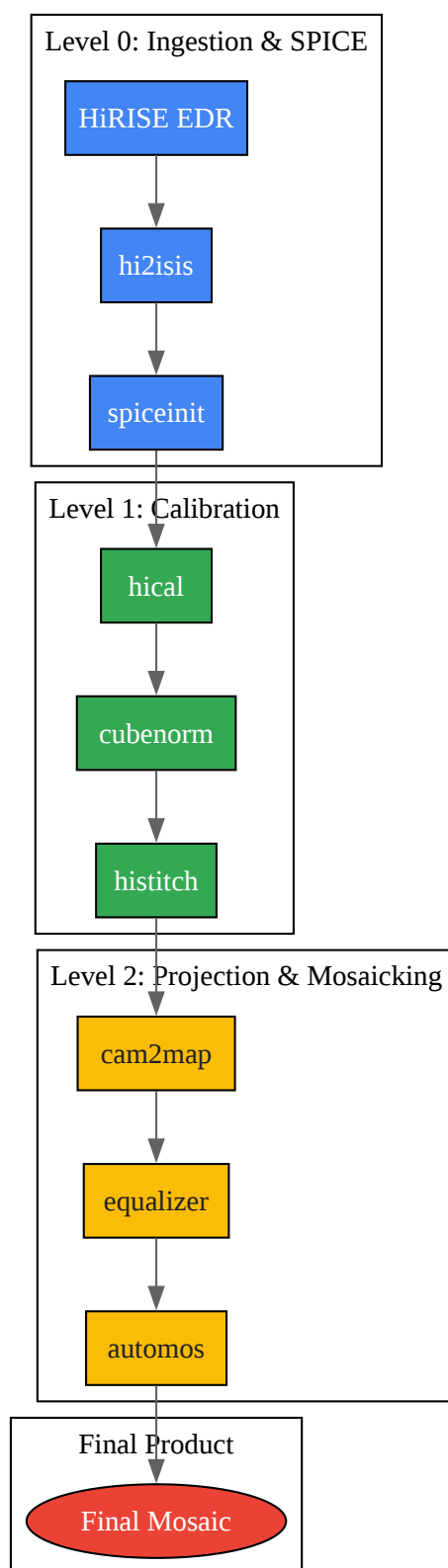
Prerequisites:

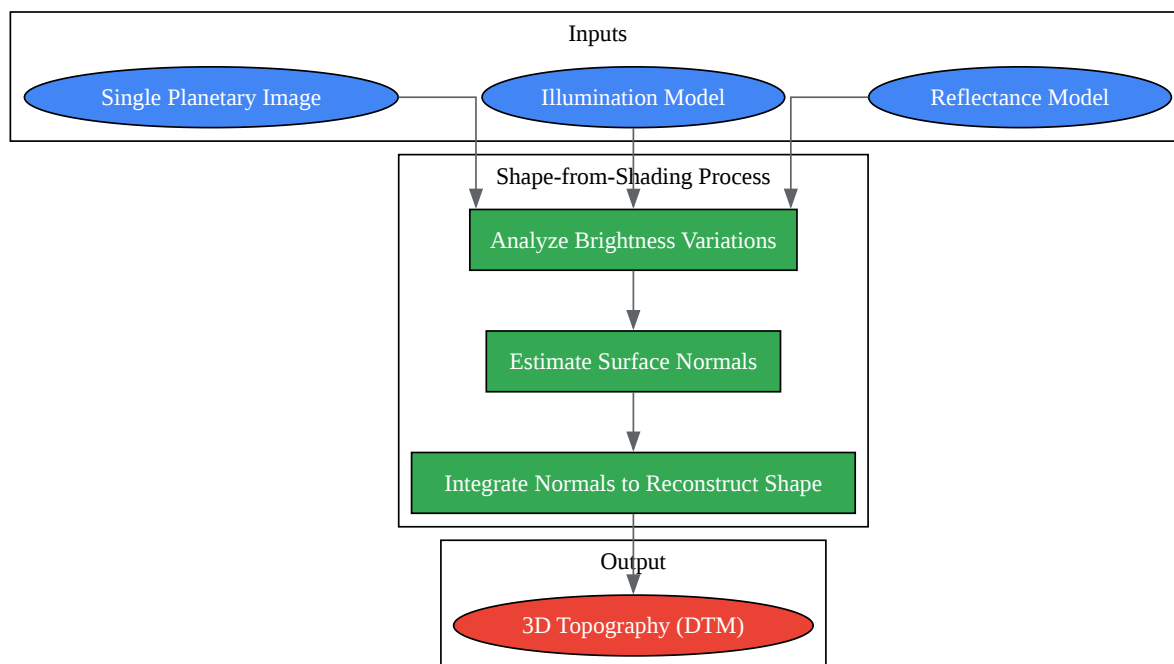
- ISIS3 software installed.
- HiRISE EDR files for a single observation downloaded from the PDS.
- Relevant SPICE kernels available and loaded in ISIS3.

Steps:

- Ingestion: Convert the raw HiRISE EDR files into the ISIS3 cube format using the hi2isis application.
- SPICE Initialization: Attach the appropriate spacecraft geometry information to the cube file using spiceinit.
- Radiometric Calibration: Apply the hical program to perform the primary radiometric calibration. This corrects for various instrument effects.[\[6\]](#)[\[7\]](#)
- Noise Removal: Use cubenorm to remove residual vertical and horizontal striping.[\[7\]](#)
- Map Projection: Project the calibrated image into a standard map projection using cam2map.

Visualizations





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